

An In-depth Technical Guide to Lanthanum Hydroxide: CAS Number and Safety Data

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Compound of Interest

Compound Name: *Lanthanum hydroxide*

Cat. No.: *B1217558*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical and safety information for **Lanthanum Hydroxide** ($\text{La}(\text{OH})_3$). The data herein is compiled for professionals in research and development who require detailed knowledge of this compound's properties, hazards, and handling procedures.

Chemical Identification and Properties

Lanthanum Hydroxide, also known as Lanthanum(III) hydroxide or Lanthanum trihydroxide, is an inorganic compound with the chemical formula $\text{La}(\text{OH})_3$.^{[1][2][3]} It is a source of Lanthanum that is highly insoluble in water and is used in environments with a higher (basic) pH.^[1]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	14507-19-8[1][2][3][4]
EC Number	238-510-2[1][3][5]
IUPAC Name	Lanthanum trihydroxide[4]
Molecular Formula	La(OH) ₃ or H ₃ LaO ₃ [2][3][4]
Molecular Weight	189.93 g/mol [2][3][4]
Synonyms	Lanthanum Hydrate, Lanthanum(III) hydroxide[1][3]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White amorphous solid/powder, sometimes with chunks[2][6][7]
Odor	Odorless[7][8]
Solubility	Insoluble in water; Soluble in strong mineral acids[1][6][9]
Melting Point	Decomposes on heating[6][9][10]
Density	4.27 g/cm ³ at 20°C[9]
Vapor Pressure	0 Pa at 25°C[9]
Crystal Structure	Hexagonal[5]

Safety and Hazard Information

The safety profile of **Lanthanum Hydroxide** varies across different suppliers and safety data sheets. Some sources indicate it has no significant health hazards at the concentrations supplied, while others classify it as a corrosive substance that can cause severe skin burns and eye damage.[8][11] It is crucial to consult the specific Safety Data Sheet (SDS) provided by the supplier for the material being used.

Table 3: GHS Hazard Identification Summary

Category	Information
Pictogram	GHS05 (Corrosive)[5]
Signal Word	Danger[5][11]
Hazard Statements	H314: Causes severe skin burns and eye damage[5][11] H315: Causes skin irritation[10] H319: Causes serious eye irritation[10] H335: May cause respiratory irritation[10]
Precautionary Statements	P260: Do not breathe dust[5] P280: Wear protective gloves/protective clothing/eye protection/face protection[5][11] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[5][11] P310: Immediately call a POISON CENTER or doctor/physician[5][11]

Table 4: Toxicological Summary

Effect	Data
Acute Toxicity	No data available[12]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage[11]
Carcinogenicity	Not identified as a carcinogen by IARC[11][12]
Germ Cell Mutagenicity	No data available[12]
Reproductive Toxicity	No data available[12]
Specific Target Organ Toxicity	Single Exposure: May cause respiratory irritation.[10] Repeated Exposure: No data available.[12]

Experimental and Safety Protocols

Detailed experimental protocols for specific research applications are beyond the scope of a general safety guide. However, established safety protocols for handling, storage, and emergency procedures are critical for laboratory personnel.

A standardized first aid protocol is essential when working with potentially hazardous materials.

Table 5: First Aid Protocols

Exposure Route	Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a physician. [8] [11]
Skin Contact	Take off contaminated clothing and shoes immediately. Wash off with soap and plenty of water for at least 15 minutes. Consult a physician. [8] [11]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Consult a physician. [8] [11]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Consult a physician. [8] [11]

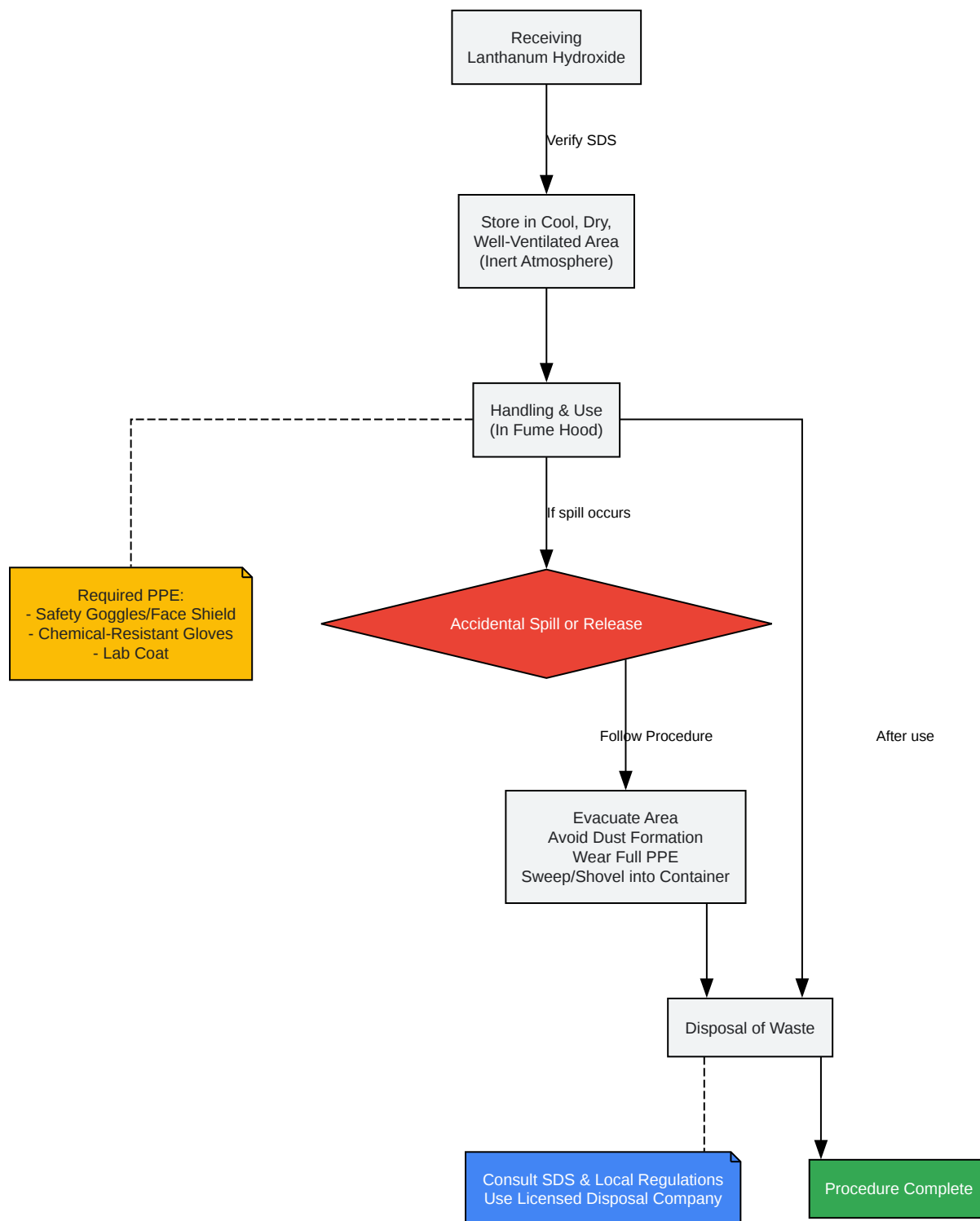
Proper handling and storage are paramount to ensuring laboratory safety and maintaining the integrity of the chemical.

Table 6: Handling and Storage Procedures

Procedure	Recommendations
Safe Handling	Handle in accordance with good industrial hygiene and safety practices.[11] Avoid dust formation and aerosols.[11][13] Use in a well-ventilated area.[11] Wear appropriate personal protective equipment (PPE), including safety glasses with side-shields or face shield, and chemical-resistant gloves.[11][13]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.[8][12] Store in an inert atmosphere.[9]
Incompatible Materials	Oxidizing agents.[7][8]
Disposal	Dispose of surplus and non-recyclable solutions via a licensed disposal company.[11] Do not let the product enter drains.[11][13] Dispose of as unused product in accordance with local regulations.[11][13]

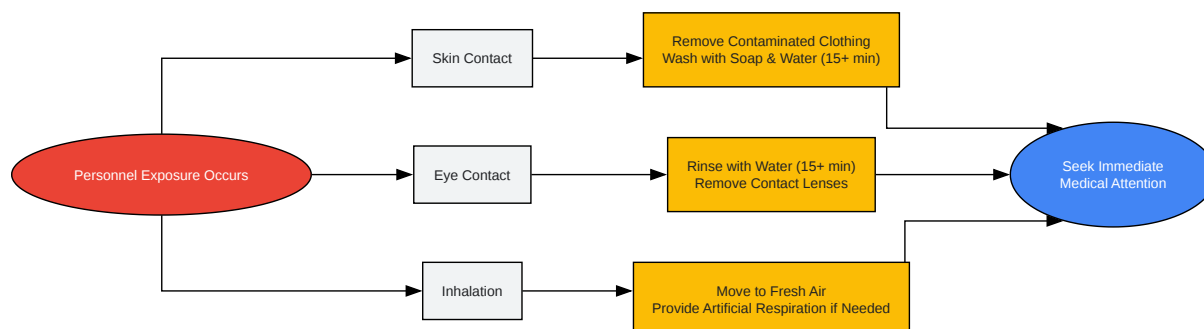
Visualized Workflows and Pathways

To facilitate understanding, the following diagrams illustrate key logical and procedural workflows for **Lanthanum Hydroxide**.



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Caption: Safe Handling Workflow for **Lanthanum Hydroxide**.



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Caption: Emergency First Aid Pathway for Exposure Events.

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